

"troubleshooting poor resolution between Piroxicam and Desmethyl piroxicam"

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Compound of Interest

Compound Name: Desmethyl piroxicam

Cat. No.: B564833

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Technical Support Center: Chromatographic Analysis of Piroxicam

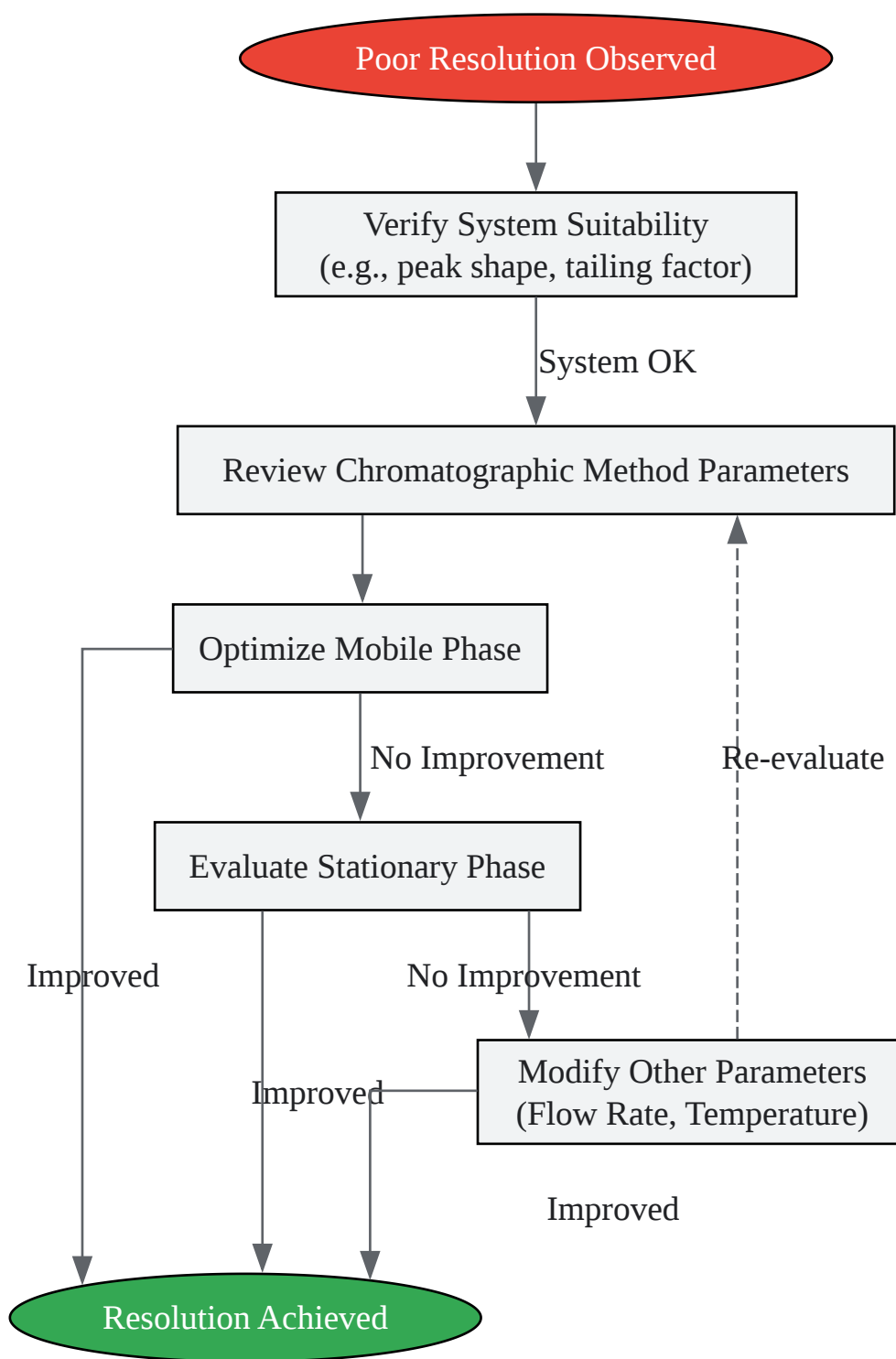
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with the chromatographic separation of Piroxicam and its closely related compounds, primarily its major metabolite, 5'-hydroxy-piroxicam.

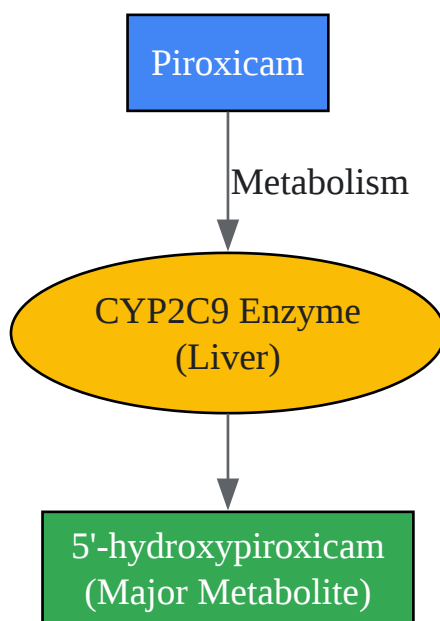
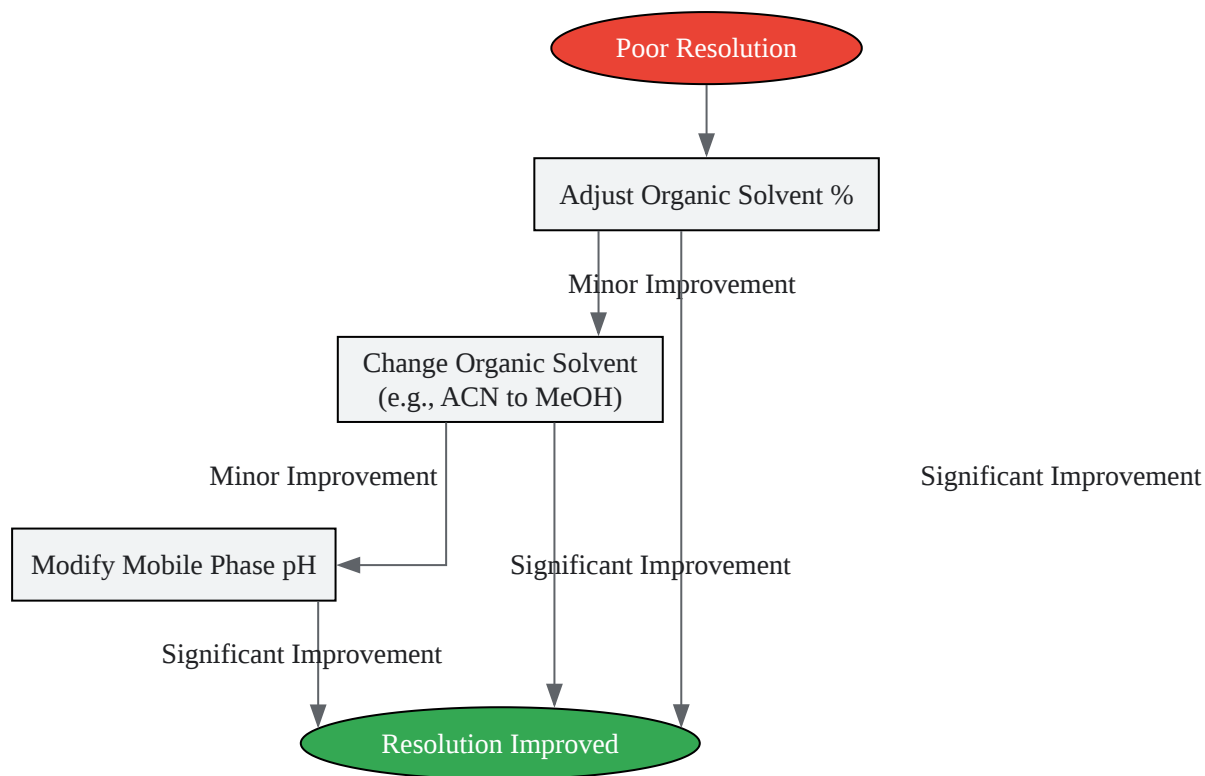
Troubleshooting Guides

Issue: Poor Resolution Between Piroxicam and 5'-hydroxy-piroxicam

Poor resolution between the parent drug and its metabolite is a common challenge due to their structural similarity. The primary metabolic pathway for Piroxicam involves hydroxylation to form 5'-hydroxy-piroxicam. This modification results in a slight change in polarity, which can make chromatographic separation difficult.

Initial Assessment Workflow





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